

Veramid (Acyclovir): An In-depth Technical Guide to its Solubility and Stability Profile

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Compound of Interest

Compound Name: *Veramid*
CAS No.: *8015-18-7*
Cat. No.: *B1219812*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Veramid**, with a primary focus on its active pharmaceutical ingredient, Acyclovir. Acyclovir is a synthetic purine nucleoside analogue with potent antiviral activity against herpes simplex viruses (HSV-1 and HSV-2) and varicella-zoster virus (VZV). Understanding its physicochemical properties is critical for the development of robust and effective pharmaceutical formulations.

Core Physicochemical Properties of Acyclovir

Acyclovir is a white to off-white crystalline powder. Its fundamental properties are summarized below.

Property	Value
Molecular Formula	C ₈ H ₁₁ N ₅ O ₃
Molecular Weight	225.21 g/mol
pKa	2.27 (base), 9.25 (acid)
Melting Point	256.5 °C

Solubility Profile

Acyclovir is characterized by its poor water solubility, which presents a challenge in formulation development. Its solubility is pH-dependent.

Solvent	Solubility	Temperature
Water	1.3 mg/mL	25 °C
Water	2.5 mg/mL	37 °C
0.1 M HCl	0.8 mg/mL	25 °C
0.1 M NaOH	6.4 mg/mL	25 °C
DMSO	~16 mg/mL	Not Specified
Dimethylformamide	~1 mg/mL	Not Specified
PBS (pH 7.2)	~0.2 mg/mL	Not Specified

Stability Profile

Acyclovir's stability is influenced by various environmental factors, including pH, temperature, and light. Forced degradation studies have shown that Acyclovir is susceptible to degradation under acidic, alkaline, and oxidative conditions.^{[1][2]}

Hydrolytic Stability

Acyclovir is known to degrade in both acidic and alkaline conditions. The primary degradation product resulting from hydrolysis is guanine.^[1] The degradation follows pseudo-first-order

kinetics.[3] In acidic solutions (pH 0.5-2.2) at 80°C, the hydrolytic cleavage of the 9-C-N bond is the main degradation pathway.[4] The predicted shelf-life (t90%) of Acyclovir at 37°C and pH 1.2 is approximately 7.2 days.[5]

Oxidative Stability

Acyclovir is susceptible to oxidative degradation. Studies have shown significant degradation in the presence of hydrogen peroxide.[6]

Thermal Stability

In the solid state, Acyclovir is thermally stable up to its melting point of approximately 256°C.[7] TG/DTA analysis indicates that thermal degradation begins at around 400°C.[7]

Photostability

Acyclovir is relatively stable to light in the solid form. However, in aqueous solutions, it can undergo photolytic degradation, with guanine being a major degradation product.[1]

The following table summarizes the degradation of Acyclovir under various stress conditions.

Stress Condition	Time	Assay of Active Substance (%)	Remarks
Acid Hydrolysis (0.5 N HCl)	48 Hrs	80.45	Degradation Observed
Base Hydrolysis (0.25 N NaOH)	2 Hrs	78.56	Degradation Observed
Oxidation (10% H ₂ O ₂)	48 Hrs	86.45	Degradation Observed
Thermal (80°C)	3 days	98.47	Negligible Degradation
Photolytic Degradation	1.2 million lux hours	98.21	Negligible Degradation

Experimental Protocols

Solubility Determination (Shake-Flask Method)

A standard shake-flask method is employed to determine the equilibrium solubility of Acyclovir in various solvents.

- **Preparation:** An excess amount of Acyclovir powder is added to a known volume of the selected solvent (e.g., water, buffer of specific pH) in a sealed container.
- **Equilibration:** The container is agitated in a constant temperature water bath (e.g., 25°C or 37°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Separation:** The suspension is then filtered through a suitable membrane filter (e.g., 0.45 µm) to remove undissolved solids.
- **Quantification:** The concentration of Acyclovir in the filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Stability-Indicating HPLC Method for Acyclovir

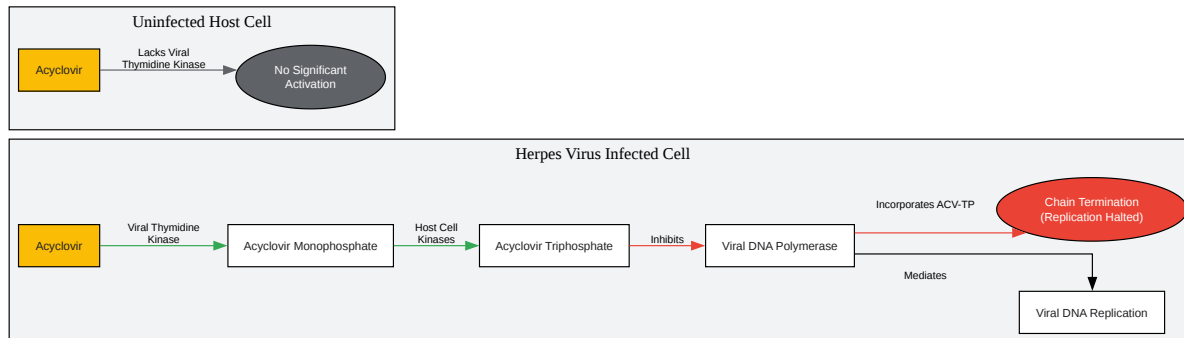
This method is designed to separate and quantify Acyclovir in the presence of its degradation products.

- **Chromatographic System:** A reversed-phase HPLC system equipped with a C18 column.
- **Mobile Phase:** A mixture of a buffer (e.g., phosphate buffer) and an organic solvent (e.g., methanol or acetonitrile) in a specific ratio. The exact composition may vary depending on the specific method.
- **Flow Rate:** Typically 1.0 mL/min.
- **Detection:** UV detection at a wavelength of approximately 252 nm.
- **Procedure:**
 - **Standard Preparation:** A standard solution of Acyclovir of known concentration is prepared in the mobile phase.

- Sample Preparation: The sample containing Acyclovir (e.g., from a stability study) is dissolved in the mobile phase and filtered.
- Injection: Equal volumes of the standard and sample solutions are injected into the chromatograph.
- Analysis: The peak areas of Acyclovir and any degradation products are recorded. The concentration of Acyclovir in the sample is calculated by comparing its peak area to that of the standard. The percentage of degradation can also be determined.

Visualizations

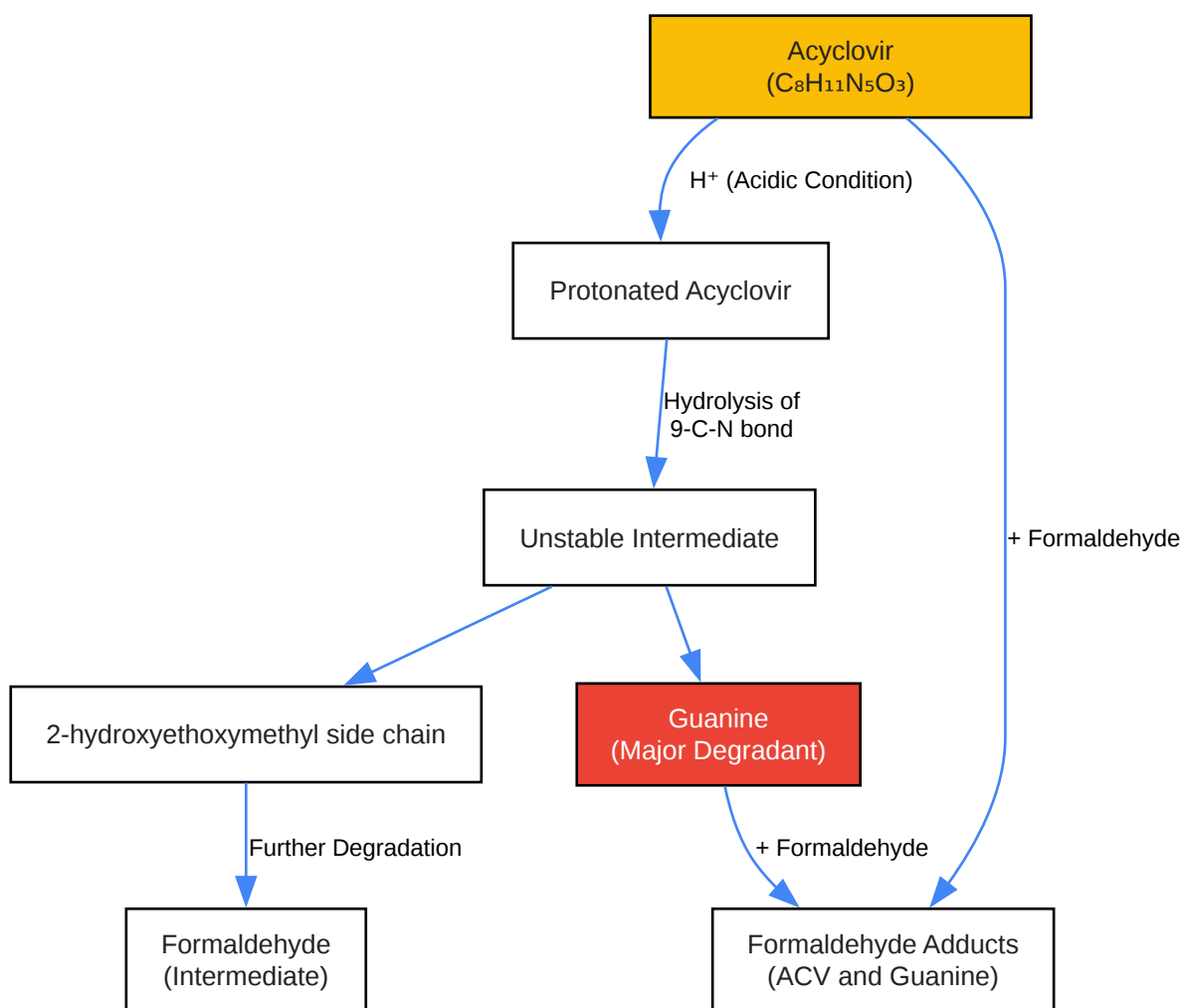
Acyclovir Mechanism of Action



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Caption: Mechanism of action of Acyclovir in herpes virus-infected cells.

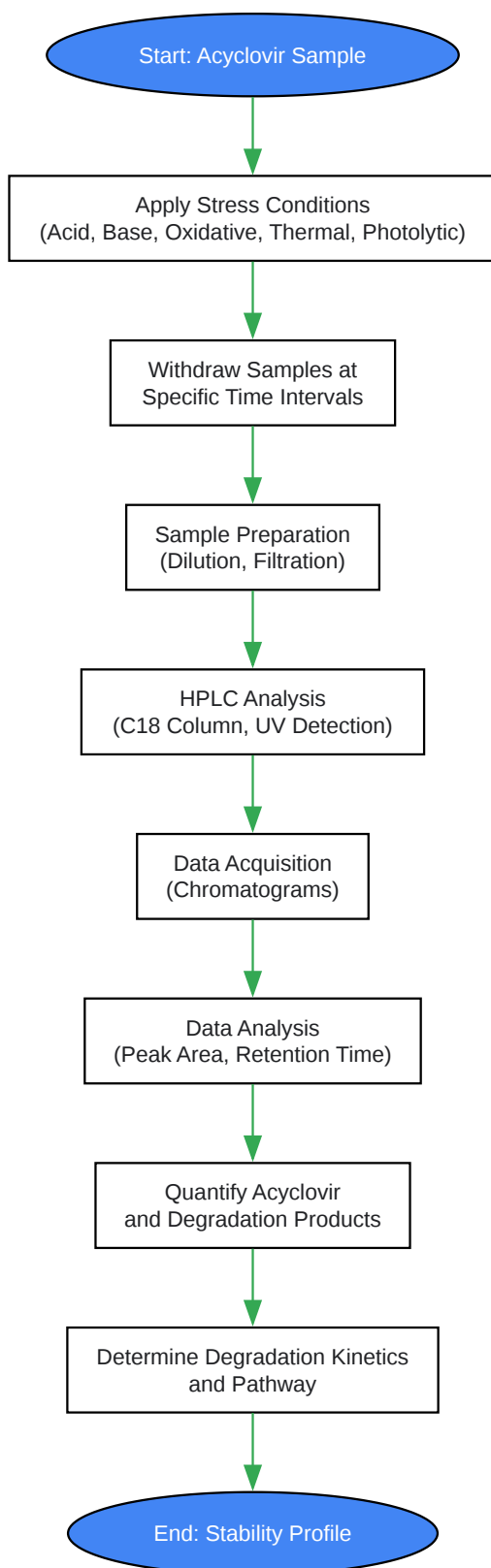
Acyclovir Acidic Degradation Pathway



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Caption: Proposed degradation pathway of Acyclovir under acidic conditions.

Experimental Workflow for Stability Indicating Assay



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Caption: General workflow for a stability-indicating assay of Acyclovir.

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